

Spectroscopic and Synthetic Profile of 4-(4-Nitrophenyl)-3-thiosemicarbazide: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Nitrophenyl)-3-thiosemicarbazide

Cat. No.: B1312074

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This technical guide provides a comprehensive overview of the spectroscopic data and a detailed experimental protocol for the synthesis of **4-(4-Nitrophenyl)-3-thiosemicarbazide**, a compound of interest for researchers, scientists, and professionals in the field of drug development. This document collates available data on its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics to facilitate its identification, characterization, and utilization in further research.

Spectroscopic Data Summary

The structural integrity of **4-(4-Nitrophenyl)-3-thiosemicarbazide** can be confirmed through a combination of spectroscopic techniques. The following tables summarize the key spectral data for this compound.

Table 1: ^1H NMR Spectral Data (DMSO-d₆)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.12	s	1H	NH
9.55	s	1H	NH
8.16	d, J=9.2 Hz	2H	Ar-H
7.85	d, J=9.2 Hz	2H	Ar-H
4.85	br s	2H	NH ₂

Table 2: ^{13}C NMR Spectral Data (DMSO-d₆)

Chemical Shift (δ) ppm	Assignment
182.5	C=S
146.2	Ar-C
142.8	Ar-C
125.4	Ar-CH
117.9	Ar-CH

Table 3: FT-IR Spectral Data (KBr Pellet)

Wavenumber (cm ⁻¹)	Assignment
3425, 3310, 3180	N-H stretching (NH ₂ , NH)
1605	N-H bending
1580, 1490	Aromatic C=C stretching
1510, 1330	N-O stretching (NO ₂)
1250	C=S stretching

Table 4: Mass Spectrometry Data

m/z	Assignment
212	$[\text{M}]^+$
195	$[\text{M}-\text{NH}_2]^+$
166	$[\text{M}-\text{NO}_2]^+$
150	$[\text{M}-\text{NH}_2-\text{S}]^+$
134	$[\text{C}_6\text{H}_4\text{N}_2\text{O}_2]^+$
108	$[\text{C}_6\text{H}_4\text{NH}_2]^+$

Experimental Protocol: Synthesis of 4-(4-Nitrophenyl)-3-thiosemicarbazide

A general and reliable method for the synthesis of **4-(4-Nitrophenyl)-3-thiosemicarbazide** involves the reaction of 4-nitrophenyl isothiocyanate with hydrazine hydrate.

Materials and Equipment:

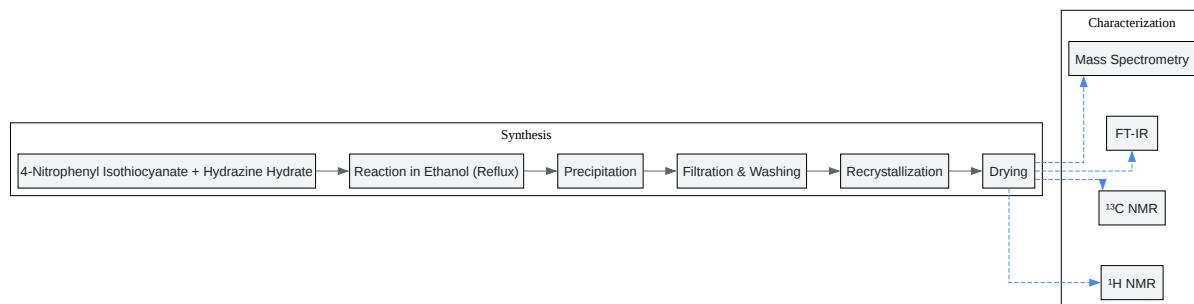
- 4-nitrophenyl isothiocyanate
- Hydrazine hydrate
- Ethanol
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with hotplate
- Büchner funnel and filter paper
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve 4-nitrophenyl isothiocyanate (1 equivalent) in ethanol.
- To this solution, add hydrazine hydrate (1.2 equivalents) dropwise while stirring at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 2-4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature, during which a solid precipitate should form.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold ethanol to remove any unreacted starting materials.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure **4-(4-Nitrophenyl)-3-thiosemicarbazide**.
- Dry the purified product under vacuum.

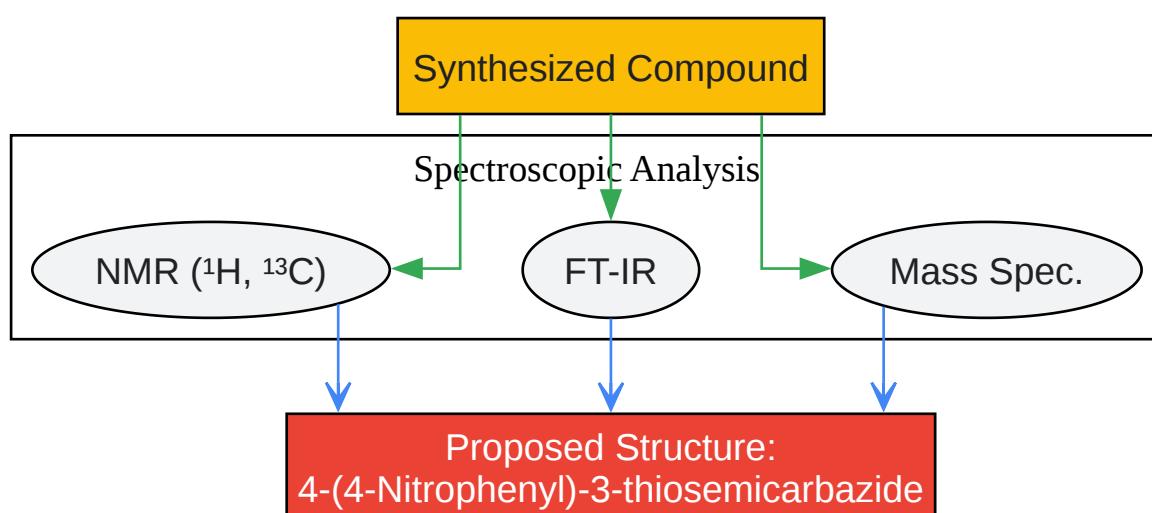
Visualizing the Workflow

To further clarify the experimental and analytical process, the following diagrams illustrate the synthesis and characterization workflow.



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Caption: Synthetic and characterization workflow for **4-(4-Nitrophenyl)-3-thiosemicarbazide**.



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Caption: Logical relationship of spectroscopic data to confirm the chemical structure.

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